

# An In-depth Technical Guide on the Thermochemical Properties of Ethyl Isothiocyanate

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## Compound of Interest

Compound Name: Ethyl isothiocyanate

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## Abstract

This technical guide provides a comprehensive overview of the thermochemical properties of **ethyl isothiocyanate** ( $C_3H_5NS$ ). While experimental data on specific thermochemical parameters such as enthalpy of formation, entropy, and heat capacity are not readily available in the public domain, this document compiles essential physical properties from various sources and outlines detailed experimental protocols for their determination. Furthermore, this guide delves into the significant biological activities of isothiocyanates, proposing a key signaling pathway influenced by these compounds, which is relevant for drug development professionals. All quantitative data are presented in structured tables for clarity and comparative analysis. Methodologies for crucial experiments are detailed to facilitate replication and further research.

## Introduction

**Ethyl isothiocyanate** is an organosulfur compound with the chemical formula  $C_2H_5NCS$ . It belongs to the isothiocyanate class of compounds, which are well-known for their potent biological activities, including anticarcinogenic, antimicrobial, and anti-inflammatory properties. [1][2] A thorough understanding of the thermochemical properties of **ethyl isothiocyanate** is fundamental for its application in chemical synthesis, drug design, and for ensuring safety in its

handling and storage. This guide aims to consolidate the available physical data and provide a framework for the experimental determination of its key thermochemical characteristics.

## Physicochemical Properties

A summary of the known physicochemical properties of **ethyl isothiocyanate** is presented in Table 1. This data has been compiled from various chemical databases and safety data sheets.

Table 1: Physicochemical Properties of **Ethyl Isothiocyanate**

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NS	[3]
Molecular Weight	87.15 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Pungent, mustard-like	[4]
Density	0.995 g/mL at 25 °C	
Melting Point	-6 °C	
Boiling Point	130-132 °C	[4]
Flash Point	24 °C (closed cup)	
Vapor Pressure	11.4 mmHg at 25 °C	[5]
Refractive Index	1.512 (at 20 °C)	[4]
Solubility	Reacts with water. Soluble in chlorinated and aromatic hydrocarbons. Miscible in ethanol and ether.	[4]

## Thermochemical Data

Direct experimental values for the standard enthalpy of formation ( $\Delta H_f^\circ$ ), standard molar entropy ( $S^\circ$ ), and specific heat capacity ( $C_p$ ) of **ethyl isothiocyanate** are not readily found in

scientific literature. However, these values can be determined experimentally or estimated using computational chemistry methods.[6][7][8]

Table 2: Theoretical/Estimated Thermochemical Properties of **Ethyl Isothiocyanate**

Property	Value (Estimated)	Method
Standard Enthalpy of Formation ( $\Delta H_f^\circ$ )	Value not available	Computational (e.g., G3, G4 theories)[9]
Standard Molar Entropy ( $S^\circ$ )	Value not available	Computational (e.g., B3LYP/6-31G(d))[7]
Specific Heat Capacity ( $C_p$ )	Value not available	Experimental (DSC) or Computational

Note: The values in this table are placeholders and would need to be determined through the experimental or computational methods described in this guide.

## Experimental Protocols

### Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion can be experimentally determined using a bomb calorimeter. From this, the standard enthalpy of formation can be calculated using Hess's Law.

Objective: To determine the heat of combustion of liquid **ethyl isothiocyanate**.

Apparatus:

- Oxygen bomb calorimeter
- Benzoic acid (standard for calibration)
- Crucible
- Ignition wire

- Oxygen cylinder with regulator
- Balance (accurate to 0.1 mg)
- Thermometer or temperature sensor (accurate to 0.001 °C)
- Deionized water

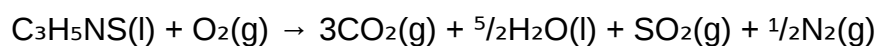
Procedure:

- Calibration:
  1. A known mass (approximately 1 g) of benzoic acid is pressed into a pellet and placed in the crucible.
  2. The ignition wire is attached to the electrodes of the bomb head, with the wire in contact with the pellet.
  3. A small, known volume of deionized water (typically 1 mL) is added to the bomb to saturate the atmosphere with water vapor.
  4. The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
  5. The bomb is placed in the calorimeter bucket containing a known mass of water.
  6. The temperature of the water is monitored until it becomes constant.
  7. The sample is ignited, and the temperature change of the water is recorded until a maximum temperature is reached and starts to cool.
  8. The heat capacity of the calorimeter is calculated using the known heat of combustion of benzoic acid.<sup>[10][11][12]</sup>
- Sample Measurement:
  1. A known mass of **ethyl isothiocyanate** is placed in the crucible.
  2. The procedure is repeated as described for the calibration with benzoic acid.

3. The heat of combustion of **ethyl isothiocyanate** is calculated from the observed temperature rise and the heat capacity of the calorimeter.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Calculation of Enthalpy of Formation:

1. The balanced chemical equation for the combustion of **ethyl isothiocyanate** is written:



2. The standard enthalpy of combustion ( $\Delta H_c^\circ$ ) is calculated from the experimental heat of combustion.

3. The standard enthalpy of formation ( $\Delta H_f^\circ$ ) of **ethyl isothiocyanate** is then calculated using Hess's Law and the known standard enthalpies of formation of the products ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ ,  $\text{SO}_2$ ,  $\text{N}_2$ ).[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Determination of Heat Capacity via Differential Scanning Calorimetry (DSC)

The specific heat capacity of **ethyl isothiocyanate** can be measured as a function of temperature using a differential scanning calorimeter.

Objective: To determine the specific heat capacity of liquid **ethyl isothiocyanate**.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Sapphire ( $\alpha\text{-Al}_2\text{O}_3$ ) standard for calibration
- Balance (accurate to 0.01 mg)
- Inert gas supply (e.g., nitrogen)

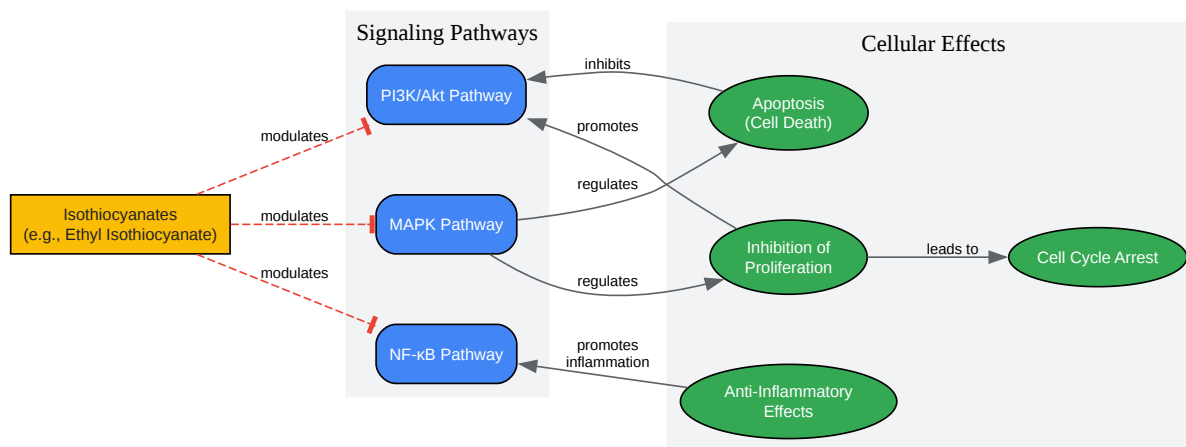
Procedure:

- Calibration: The temperature and heat flow of the DSC instrument are calibrated using standard materials with known melting points and enthalpies of fusion (e.g., indium).
- Baseline Measurement: An empty hermetic aluminum pan is placed in the sample position and another empty pan in the reference position. A thermal scan is performed over the desired temperature range (e.g., -20 °C to 100 °C) at a constant heating rate (e.g., 10 °C/min) to obtain the baseline heat flow.[16][17][18][19][20]
- Standard Measurement: A known mass of the sapphire standard is placed in a hermetic pan. The thermal scan is repeated under the same conditions as the baseline measurement.[16][17][18][19][20]
- Sample Measurement: A known mass of **ethyl isothiocyanate** is hermetically sealed in an aluminum pan. The thermal scan is repeated under the same conditions.[16][17][18][19][20]
- Calculation of Specific Heat Capacity: The specific heat capacity of the sample ( $C_{p,\text{sample}}$ ) at a given temperature is calculated using the following equation:  $C_{p,\text{sample}} = (DSC_{\text{sample}} - DSC_{\text{baseline}}) / (DSC_{\text{standard}} - DSC_{\text{baseline}}) * (m_{\text{standard}} / m_{\text{sample}}) * C_{p,\text{standard}}$  where DSC is the heat flow signal, m is the mass, and  $C_{p,\text{standard}}$  is the known specific heat capacity of sapphire.[16][17][18][19][20]

## Biological Activity and Signaling Pathways

Isothiocyanates, as a class of compounds, are known to exhibit significant anti-cancer activity by modulating various cellular signaling pathways.[1][21][22] While specific studies on **ethyl isothiocyanate** are limited, research on related isothiocyanates like sulforaphane and **phenethyl isothiocyanate** (PEITC) has shown that they can induce apoptosis, inhibit cell proliferation, and suppress inflammation in cancer cells.[23][24][25] These effects are often mediated through the modulation of key signaling pathways such as NF- $\kappa$ B, MAPK, and PI3K/Akt.[1][26][27]

A proposed logical relationship for the anti-cancer mechanism of action of isothiocyanates is depicted below.



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Proposed signaling pathways modulated by isothiocyanates.

## Conclusion

This technical guide has synthesized the available physicochemical data for **ethyl isothiocyanate** and provided detailed, actionable protocols for the experimental determination of its key thermochemical properties. While a lack of direct experimental thermochemical data in the literature presents a research gap, the methodologies outlined herein provide a clear path for obtaining these crucial parameters. Furthermore, the exploration of the biological activities of the broader isothiocyanate class and the visualization of their impact on critical cellular signaling pathways underscore the potential of **ethyl isothiocyanate** in the field of drug development. Further research, both experimental and computational, is warranted to fully elucidate the thermochemical profile and therapeutic potential of this compound.

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## References

- 1. Mechanisms of Action of Isothiocyanates in Cancer Chemoprevention: An Update - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Isothiocyanates – A Review of their Health Benefits and Potential Food Applications [foodandnutritionjournal.org]
- 3. Ethyl isothiocyanate | C<sub>3</sub>H<sub>5</sub>NS | CID 10966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl isothiocyanate | 542-85-8 [chemicalbook.com]
- 5. ethyl isothiocyanate, 542-85-8 [thegoodscentcompany.com]
- 6. High-Level Ab Initio Predictions of Thermochemical Properties of Organosilicon Species: Critical Evaluation of Experimental Data and a Reliable Benchmark Database for Extending Group Additivity Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Ab Initio Thermochemistry of Highly Flexible Molecules for Thermal Decomposition Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Allyl isothiocyanate regulates oxidative stress, inflammation, cell proliferation, cell cycle arrest, apoptosis, angiogenesis, invasion and metastasis via interaction with multiple cell signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Experimental Enthalpies of Combustion of Organic Materials and The Correlation with Total Number of Bonds, Their Molecular Surface and Volume Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 11. scribd.com [scribd.com]
- 12. learnable.education [learnable.education]
- 13. Standard Enthalpy of Formation (M6Q8) – UW-Madison Chemistry 103/104 Resource Book [wisc.pb.unizin.org]
- 14. Standard enthalpy of formation - Wikipedia [en.wikipedia.org]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. akjournals.com [akjournals.com]
- 17. indigitallibrary.inl.gov [indigitallibrary.inl.gov]
- 18. Differential scanning calorimetry - Wikipedia [en.wikipedia.org]
- 19. tpl.fpv.ukf.sk [tpl.fpv.ukf.sk]
- 20. mse.ucr.edu [mse.ucr.edu]



- 21. Phenethyl Isothiocyanate: A comprehensive review of anti-cancer mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Mechanism of selective anticancer activity of isothiocyanates relies on differences in DNA damage repair between cancer and healthy cells - PMC [pmc.ncbi.nlm.nih.gov]
- 23. pubs.acs.org [pubs.acs.org]
- 24. Enhanced in vitro biological activity of synthetic 2-(2-pyridyl) ethyl isothiocyanate compared to natural 4-(methylsulfinyl) butyl isothiocyanate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Molecular Mechanisms of the Anti-Cancer Effects of Isothiocyanates from Cruciferous Vegetables in Bladder Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 26. researchgate.net [researchgate.net]
- 27. Isothiocyanates | Linus Pauling Institute | Oregon State University [lpi.oregonstate.edu]
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